

Application of Dilithium Sebacate in High-Temperature Lubricants: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dilithium sebacate*

Cat. No.: *B102174*

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Application Notes

Dilithium sebacate, the dilithium salt of the C10 dicarboxylic acid sebacic acid, serves as a highly effective co-thickener in the formulation of lithium complex greases intended for high-temperature applications.[1][2] Its linear molecular structure, with a carboxylate group at each end complexed with a lithium ion, contributes to the formation of a stable thickener matrix.[1] This stability is crucial for lubricants operating under demanding conditions of high heat and mechanical stress.

The primary application of **dilithium sebacate** is as a complexing agent in conjunction with a primary lithium soap, typically lithium 12-hydroxystearate. The resulting lithium complex grease exhibits a significantly higher dropping point than simple lithium soap greases, enhancing its performance at elevated temperatures.[3][4] Greases formulated with **dilithium sebacate** demonstrate robust thermo-oxidative stability and effective wear prevention, making them suitable for lubricating bearings and other components in automotive and industrial machinery operating at high speeds and temperatures.[5][6]

Performance Characteristics

The inclusion of **dilithium sebacate** in a lithium complex grease formulation imparts several desirable properties. Notably, it can lead to improved thermo-oxidative stability compared to other dicarboxylic acids like azelaic acid.^[5] While the wear properties and low-temperature viscosities are often comparable, sebacic acid can facilitate a smoother grease manufacturing process.^[5]

The concentration of the diacid component, such as **dilithium sebacate**, in the thickener is typically in the range of 2-5% of the total formulation.^[5] Even at these concentrations, it plays a critical role in defining the performance attributes of the grease.

Quantitative Performance Data

The following table summarizes typical performance data for a high-temperature lithium complex grease formulated with **dilithium sebacate**. The values are representative and can vary based on the base oil and other additives used.

Performance Parameter	Test Method	Typical Value	Reference
Dropping Point	ASTM D2265	> 230°C	Lithium complex greases generally have dropping points above 230°C.[3]
Thermo-oxidative Stability	ASTM D942	Pressure drop of <10 psi after 100 hours at 99°C	Sebacate-based greases show good thermo-oxidative stability.[5] Specific values depend on the full formulation.
Wear Scar Diameter	ASTM D2266	< 0.5 mm	Indicates good wear prevention characteristics under sliding steel-on-steel conditions.[7]
NLGI Grade	ASTM D217	2	A common grade for multi-purpose and high-temperature greases.

Experimental Protocols

Protocol 1: Synthesis of Dilithium Sebacate

This protocol describes the laboratory-scale synthesis of **dilithium sebacate** via a neutralization reaction.

Materials:

- Sebacic acid (C₁₀H₁₈O₄)
- Lithium hydroxide monohydrate (LiOH·H₂O)

- Deionized water
- Ethanol (optional, for washing)
- Reaction vessel with stirring and heating capabilities
- pH indicator or pH meter
- Filtration apparatus
- Drying oven

Procedure:

- **Dissolution:** In the reaction vessel, dissolve a known quantity of sebacic acid in deionized water. Heating to 60-70°C can aid dissolution.
- **Stoichiometric Calculation:** Calculate the molar equivalent of lithium hydroxide required for complete neutralization. The reaction is: $\text{C}_{10}\text{H}_{18}\text{O}_4 + 2\text{LiOH} \rightarrow \text{C}_{10}\text{H}_{16}\text{Li}_2\text{O}_4 + 2\text{H}_2\text{O}$.^[1]
- **Neutralization:** Prepare an aqueous solution of the calculated amount of lithium hydroxide. Slowly add the lithium hydroxide solution to the sebacic acid solution while stirring continuously.
- **pH Monitoring:** Monitor the pH of the reaction mixture. The target pH for complete neutralization is approximately 7.0.
- **Precipitation and Isolation:** As the reaction proceeds, **dilithium sebacate** will precipitate out of the solution, especially upon cooling. Cool the mixture to room temperature to maximize precipitation.
- **Filtration:** Isolate the solid **dilithium sebacate** product by vacuum filtration.
- **Washing:** Wash the product with a small amount of cold deionized water or ethanol to remove any unreacted starting materials.
- **Drying:** Dry the purified **dilithium sebacate** in a drying oven at 100-110°C until a constant weight is achieved.

Protocol 2: Preparation of High-Temperature Lithium Complex Grease

This protocol outlines the preparation of a lithium complex grease using **dilithium sebacate** as the complexing agent.

Materials:

- Base oil (e.g., Polyalphaolefin - PAO 40)
- 12-hydroxystearic acid
- **Dilithium sebacate** (prepared as in Protocol 1 or commercially sourced)
- Lithium hydroxide monohydrate ($\text{LiOH}\cdot\text{H}_2\text{O}$)
- Deionized water
- Grease kettle or suitable reaction vessel with a high-torque stirrer and temperature control
- Homogenizer (optional)

Procedure:

- **Initial Charge:** Charge the grease kettle with the base oil and 12-hydroxystearic acid.
- **Heating and Dissolving:** Begin stirring and heat the mixture to 80-90°C to dissolve the 12-hydroxystearic acid.
- **Saponification (First Stage):** Prepare an aqueous slurry of lithium hydroxide. Add this slurry to the oil-acid mixture. Increase the temperature to 100-110°C and hold for 1-2 hours to complete the primary saponification.
- **Dehydration:** Gradually increase the temperature to 140-150°C to drive off the water from the reaction.
- **Complexation (Second Stage):** Once the mixture is dehydrated, add the **dilithium sebacate**.

- **High-Temperature Reaction:** Raise the temperature to 190-210°C and hold for 30-60 minutes to ensure the formation of the complex thickener structure. The mixture should become clear at this stage.
- **Cooling and Gel Formation:** Begin a controlled cooling process. The thickener fibers will form as the mixture cools. The rate of cooling can influence the final properties of the grease.
- **Final Oil Addition:** During the cooling phase, the remaining portion of the base oil can be added.
- **Homogenization:** Once the grease has cooled to below 100°C, it can be passed through a homogenizer to ensure a smooth and uniform texture.
- **Deaeration and Packaging:** The final product should be deaerated and then packaged into appropriate containers.

Protocol 3: Evaluation of Thermo-Oxidative Stability (ASTM D942)

This protocol describes the standard method for determining the oxidation stability of lubricating greases.

Apparatus:

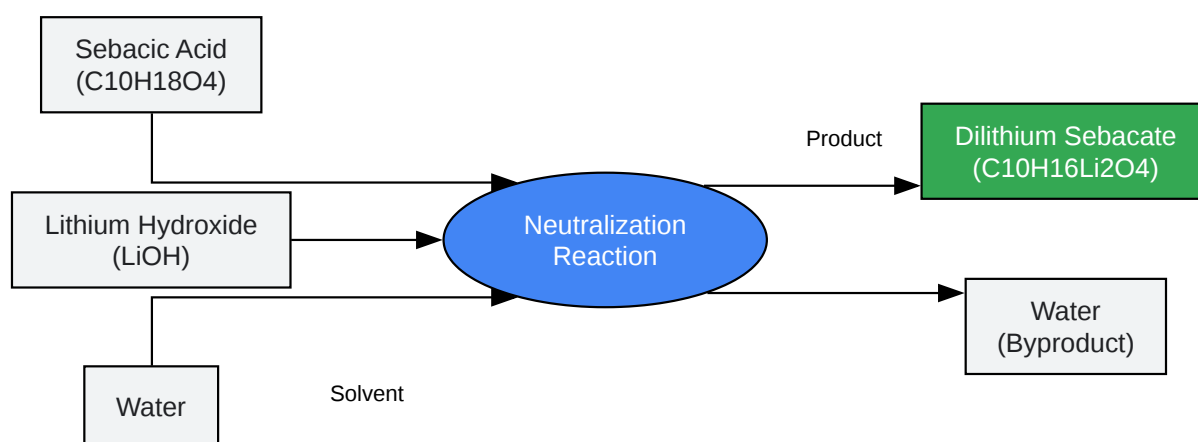
- ASTM D942 oxidation pressure vessel with sample dishes
- Constant temperature bath ($99 \pm 0.5^\circ\text{C}$)
- Pressure gauge
- Oxygen source (99.5% purity)

Procedure:

- **Sample Preparation:** Distribute 20 grams of the grease sample equally among five glass sample dishes.

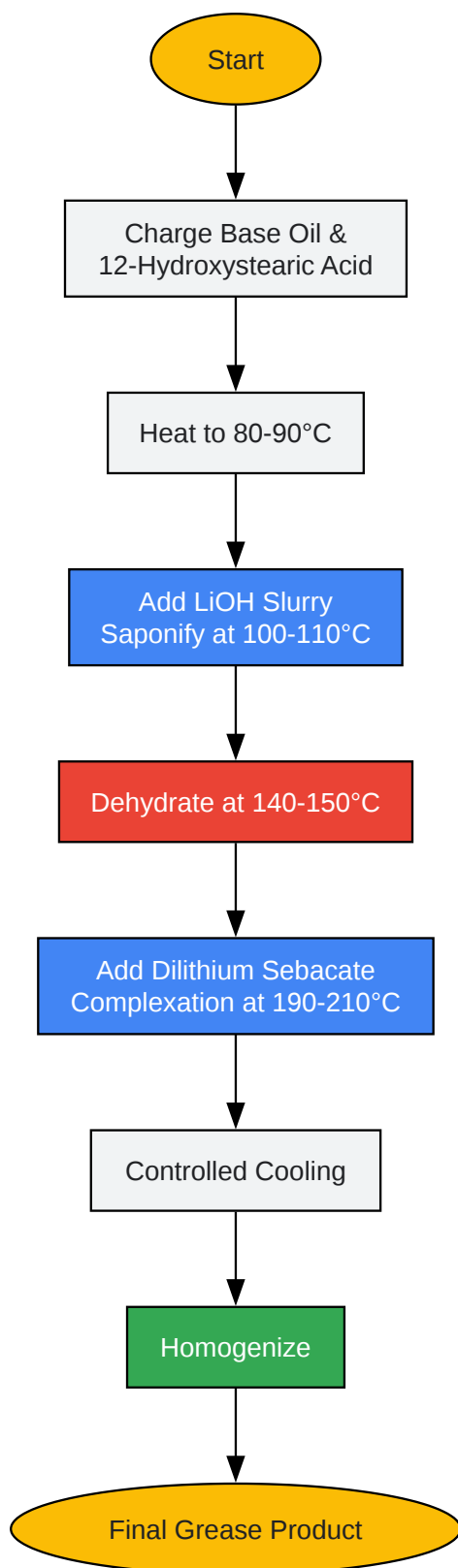
- Apparatus Assembly: Place the filled dishes in the dish holder and position them inside the oxidation pressure vessel.
- Pressurization: Seal the vessel and purge it with oxygen to remove air. Pressurize the vessel to 110 ± 2 psi at room temperature.
- Oxidation: Place the sealed and pressurized vessel into the constant temperature bath maintained at 99°C .
- Data Collection: Record the pressure inside the vessel at regular intervals (e.g., every 24 hours) for a specified duration (typically 100 hours or more).
- Analysis: The result is reported as the pressure drop in psi after the specified test duration. A smaller pressure drop indicates better oxidation stability.

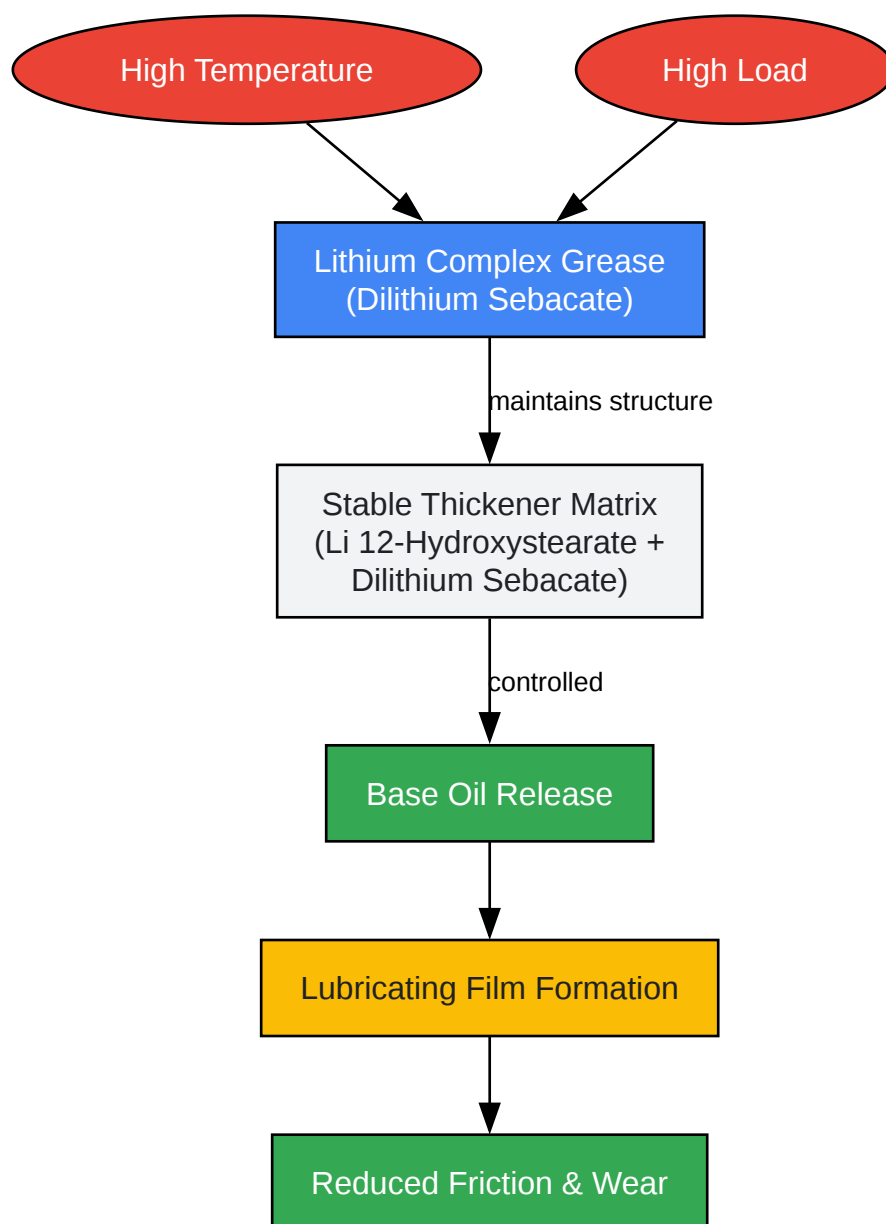
Visualizations



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Caption: Synthesis of **Dilithium Sebacate** via Neutralization.





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